

A Technical Guide to the Photophysical Properties of IR-820

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Compound of Interest

Compound Name: IR-820

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core photophysical properties of the near-infrared (NIR) cyanine dye, **IR-820**. This document consolidates key quantitative data, details experimental protocols for its characterization, and visualizes its application in a therapeutic context. The information herein is intended to support researchers and professionals in the fields of biophotonics, drug delivery, and cancer therapy in harnessing the potential of **IR-820**.

Core Photophysical Data of IR-820

The utility of **IR-820** as a NIR fluorophore and photothermal agent is defined by its quantum yield and molar extinction coefficient. These parameters are highly dependent on the solvent environment. The following tables summarize the reported values for **IR-820** in various media.

Table 1: Fluorescence Quantum Yield of IR-820

Solvent/Medium	Quantum Yield (Φ)	Citation(s)
Water	0.313%	[1] [2]
Serum (10% FBS)	2.521%	[1] [2]
Ethanol	4.20%	

Note: The significant increase in quantum yield in serum is attributed to the adsorption of **IR-820** molecules onto serum proteins, which reduces aggregation-caused quenching.

Table 2: Molar Extinction Coefficient of IR-820

Solvent/Medium	Molar Extinction Coefficient (ϵ)	Wavelength (λ_{max})	Citation(s)
Methanol	198,181 M-1cm-1	820 nm	[3]
Aqueous Solution	7.2 x 104 M-1cm-1	690 nm	
Methanol (IR820-chitosan)	Not specified	653 nm	[4]

Note: The molar extinction coefficient can vary based on the specific chemical form and conjugation of the dye.

Experimental Protocols

Accurate characterization of **IR-820** is crucial for its effective application. The following sections provide detailed methodologies for determining its molar extinction coefficient and relative fluorescence quantum yield.

Determination of Molar Extinction Coefficient

The molar extinction coefficient is a measure of how strongly a chemical species absorbs light at a given wavelength. It is determined using the Beer-Lambert law.

Materials:

- **IR-820** dye

- Spectrophotometer (UV-Vis-NIR)
- Analytical balance
- Volumetric flasks
- Cuvettes (typically 1 cm path length)
- Appropriate solvent (e.g., methanol, water)

Procedure:

- Stock Solution Preparation: Accurately weigh a small amount of **IR-820** and dissolve it in a known volume of the chosen solvent in a volumetric flask to prepare a stock solution of known concentration.
- Serial Dilutions: Prepare a series of dilutions of the stock solution with the same solvent. The concentrations should be chosen to yield absorbance values in the linear range of the spectrophotometer (typically 0.1 to 1.0).
- Spectrophotometer Setup: Turn on the spectrophotometer and allow the lamp to stabilize. Set the wavelength to the λ_{max} of **IR-820** in the chosen solvent.
- Blank Measurement: Fill a cuvette with the pure solvent and use it to zero the spectrophotometer (set absorbance to 0).
- Absorbance Measurement: Measure the absorbance of each of the diluted **IR-820** solutions at λ_{max} .
- Data Analysis:
 - Plot a graph of absorbance versus concentration.
 - According to the Beer-Lambert law, $A = \epsilon cl$, where A is absorbance, ϵ is the molar extinction coefficient, c is the concentration, and l is the path length of the cuvette.
 - The slope of the resulting linear graph will be ϵl .

- Calculate ϵ by dividing the slope by the path length of the cuvette (typically 1 cm).^{[5][6][7]}

Determination of Relative Fluorescence Quantum Yield

The fluorescence quantum yield is the ratio of photons emitted to photons absorbed. The relative method involves comparing the fluorescence of the sample to that of a standard with a known quantum yield.

Materials:

- **IR-820** dye
- Fluorescence spectrometer
- UV-Vis-NIR spectrophotometer
- A standard fluorophore with a known quantum yield in the NIR range (e.g., Indocyanine Green - ICG)
- Cuvettes (fluorescence and absorption)
- Appropriate solvent

Procedure:

- **Solution Preparation:** Prepare a series of dilute solutions of both the **IR-820** sample and the quantum yield standard in the same solvent. The absorbance of these solutions at the excitation wavelength should be kept below 0.1 to avoid inner filter effects.^[8]
- **Absorbance Measurement:** Using the spectrophotometer, measure the absorbance of each solution at the chosen excitation wavelength.
- **Fluorescence Measurement:**
 - Set the fluorescence spectrometer to the excitation wavelength used for the absorbance measurements.
 - Record the fluorescence emission spectrum for each solution.

- Ensure that the emission is collected over the entire fluorescence band.
- Data Analysis:
 - Integrate the area under the fluorescence emission curve for each solution.
 - Plot a graph of the integrated fluorescence intensity versus absorbance for both the **IR-820** sample and the standard.
 - The quantum yield of the sample (Φ_X) can be calculated using the following equation:[8]
[9]

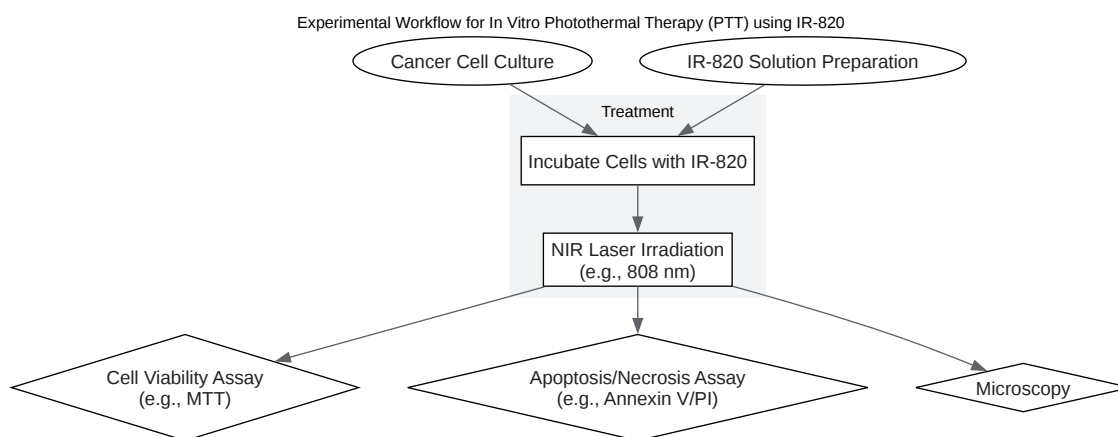
$$\Phi_X = \Phi_{ST} * (\text{GradX} / \text{GradST}) * (\eta_X / \eta_{ST})$$

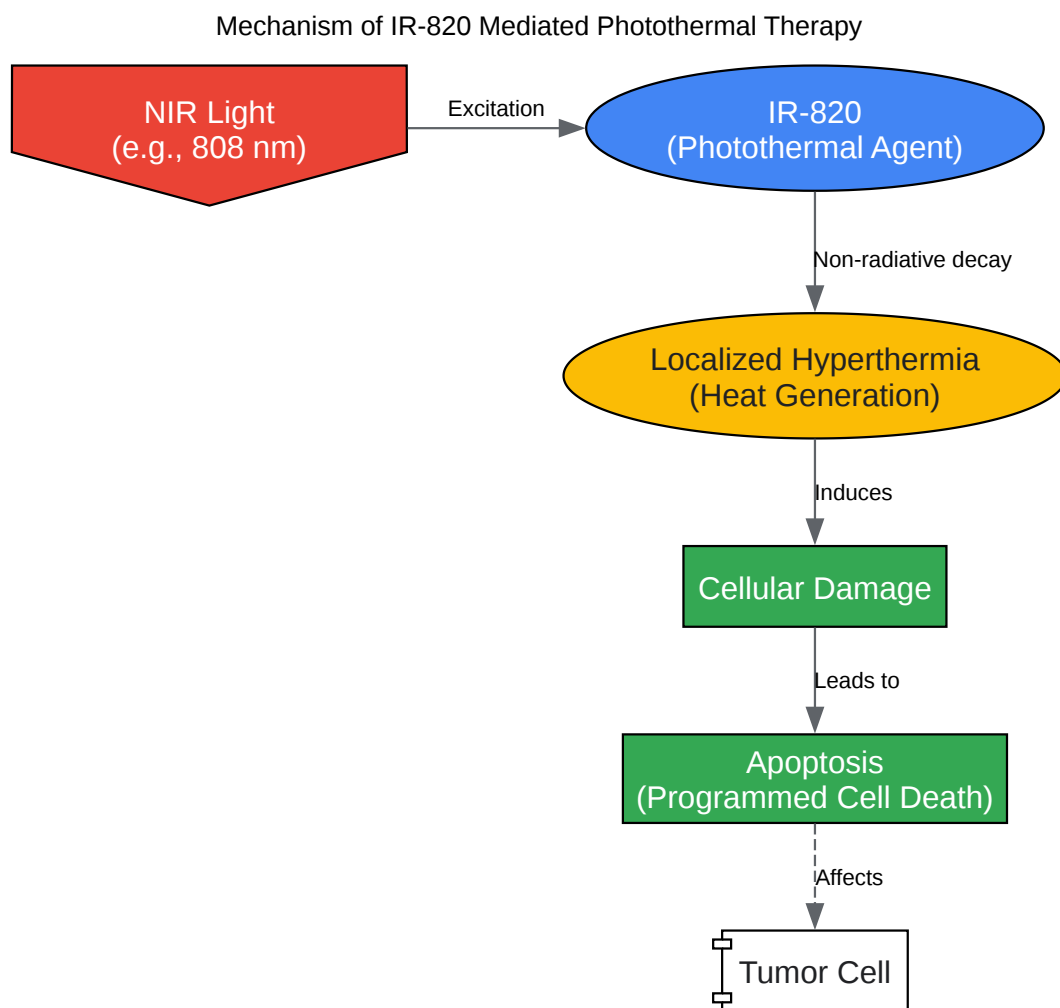
Where:

- Φ_{ST} is the quantum yield of the standard.
- GradX and GradST are the gradients of the plots of integrated fluorescence intensity versus absorbance for the sample and the standard, respectively.
- η_X and η_{ST} are the refractive indices of the sample and standard solutions, respectively (if the same solvent is used, this term is 1).

Visualized Experimental Workflow and Mechanisms

IR-820 is frequently employed as a photothermal agent in cancer therapy. The following diagrams, generated using the DOT language, illustrate the experimental workflow for photothermal therapy and the underlying mechanism of action.





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